

Essential Safety and Logistical Information for Handling 2-Bromonaphthalene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromonaphthalene

Cat. No.: B093597

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This guide provides essential, immediate safety and logistical information for **2-Bromonaphthalene**, including operational and disposal plans.

Chemical Profile and Hazards:

2-Bromonaphthalene is a solid, white to pale yellow powder.[1] It is classified as harmful if swallowed and causes serious eye irritation.[1][2]

Physical and Chemical Properties:

Property	Value
Molecular Formula	C ₁₀ H ₇ Br[3]
Molecular Weight	207.07 g/mol [4]
Appearance	White or pale yellow powder[1]
Melting Point	52-57 °C[1]
Boiling Point	281-282 °C
Flash Point	> 110 °C (> 230 °F)[2]
Solubility	Soluble in methanol

Hazard Classifications:

Classification	Category
Acute toxicity, Oral	Category 4[1][2]
Eye irritation	Category 2[1][2]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is critical to minimize exposure.

PPE Category	Recommended Equipment
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[1]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber), fire/flammable resistant and impervious clothing. Gloves must be inspected prior to use.[1][5]
Respiratory Protection	A NIOSH/MSHA-approved respirator with appropriate cartridges should be used if there is a risk of inhaling dust or vapors, especially in poorly ventilated areas. A full-face respirator is recommended if exposure limits are exceeded. [1][5]
Footwear	Closed-toe shoes are required at all times in the laboratory.[5]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational plan ensures the safety of laboratory personnel.

1. Preparation:

- Engineering Controls: All work with **2-Bromonaphthalene** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[5] Ensure that eyewash

stations and safety showers are readily accessible.[2]

- Risk Assessment: Before beginning any work, conduct a thorough risk assessment for the planned experiment.[5]
- Gather Materials: Assemble all necessary equipment inside the fume hood before handling the chemical.[5]

2. Handling:

- Avoid Dust Formation: Handle the solid compound carefully to avoid generating dust.[1]
- Personal Hygiene: Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[1][2]
- Container Handling: Open and handle the container of **2-Bromonaphthalene** inside the fume hood.[5]
- Avoid Contact: Avoid contact with skin, eyes, and clothing.[1]

3. Storage:

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][6]
- Incompatibilities: Keep away from strong oxidizing agents.[2]

Emergency Procedures

First-Aid Measures:

Exposure Route	First-Aid Procedure
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[1]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a doctor.[1][2]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a doctor or Poison Control Center immediately.[1]

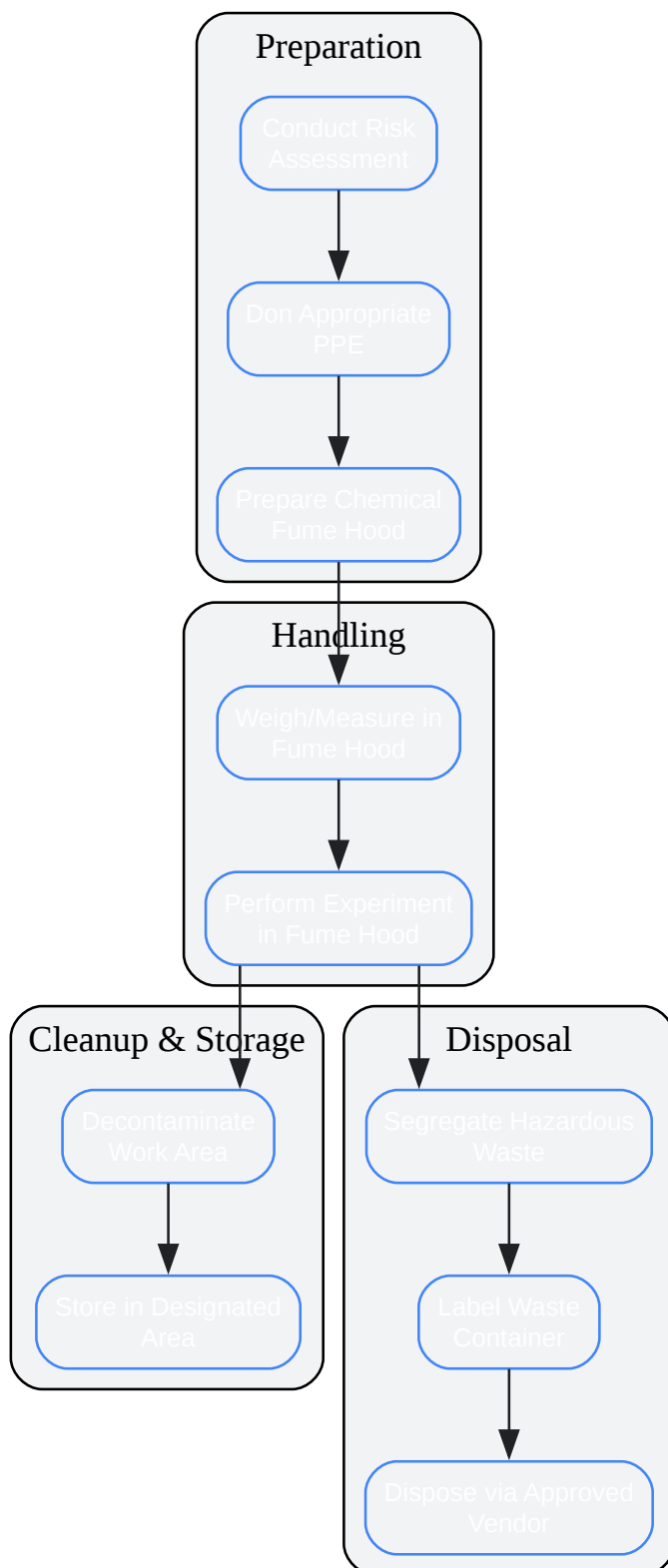
Spill and Leakage: In case of a spill, evacuate the area and ensure adequate ventilation. Remove all sources of ignition.[1] For solid spills, carefully sweep up the material to avoid dust formation and place it in a suitable, closed container for disposal.[2]

Disposal Plan

Proper disposal of **2-Bromonaphthalene** is crucial to prevent environmental contamination.

- Waste Categorization: **2-Bromonaphthalene** waste should be classified as hazardous chemical waste.[7]
- Containerization: Use a designated, leak-proof, and clearly labeled hazardous waste container.[7]
- Disposal Route: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[2] Do not let the chemical enter drains.
[1]

Workflow for Safe Handling of 2-Bromonaphthalene



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Caption: Workflow for the safe handling of **2-Bromonaphthalene**.

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